

Personal protective equipment for handling 1,3-Dicyclohexylthiourea

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Compound of Interest

Compound Name: 1,3-Dicyclohexylthiourea

Cat. No.: B073351

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Essential Safety and Handling Guide for 1,3-Dicyclohexylthiourea

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1,3-Dicyclohexylthiourea**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key quantitative data for **1,3-Dicyclohexylthiourea** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C13H24N2S	[1][2]
Molecular Weight	240.41 g/mol	
CAS Number	1212-29-9	[1]
Appearance	White to almost white powder or crystals	[3]
Melting Point	181 °C	[1]
Boiling Point	345.3 ± 25.0 °C at 760 mmHg	[2]
Density	1.1 ± 0.1 g/cm³	[2]
Water Solubility	<0.01 g/100 mL at 21 °C	[2][3]
Flash Point	162.6 ± 23.2 °C	[2]

Hazard Identification and Personal Protective Equipment (PPE)

1,3-Dicyclohexylthiourea is harmful if swallowed and may cause long-lasting harmful effects to aquatic life.[1][4] When heated to decomposition, it can emit very toxic fumes.[3][4] Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Required Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield that is tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[5]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile, neoprene) inspected prior to use.[6] [7] Use proper glove removal technique to avoid skin contact.[5]
 - Clothing: Wear a lab coat, long-sleeved clothing, and closed-toe shoes.[8] For larger quantities or potential for significant exposure, chemical-resistant overalls or a splash suit

may be necessary.[6][9]

- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate particulate filter if there is a risk of inhaling dust, especially when handling the powder outside of a ventilated enclosure.[10][11] All respirator use must be part of a comprehensive respiratory protection program that includes fit testing.[6]

Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **1,3-Dicyclohexylthiourea** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a tightly closed container in a dry, cool, and well-ventilated area away from incompatible materials such as acids and oxidizing agents.[3][5]
 - Keep the container upright to prevent leakage.[5]
- Handling and Use:
 - Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[5][11]
 - Avoid contact with skin, eyes, and clothing.[5]
 - Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[5][10]
 - Take precautionary measures against static discharge.[12]
- Spill Management:
 - In case of a small spill, remove all sources of ignition.[13]

- Dampen the solid spill material with 60-70% ethanol to prevent dust generation.[13]
- Carefully transfer the dampened material to a suitable, labeled container for disposal.[13]
- Use absorbent paper dampened with 60-70% ethanol to clean the spill area.[13]
- Wash the contaminated surface with a soap and water solution.[13]
- Contaminated clothing should be sealed in a vapor-tight plastic bag for disposal.[13]
- For large spills, evacuate the area and follow emergency procedures.

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water.[4][14] Do NOT induce vomiting.[13] Call a poison control center or doctor immediately.[4][13]
Inhalation	Move the person to fresh air.[4][13] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
Skin Contact	Immediately remove contaminated clothing.[13] Wash the affected skin area thoroughly with soap and plenty of water.[4][13] If skin irritation occurs, get medical advice.[11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, removing contact lenses if present.[4][13] Seek immediate medical attention.[13]

Disposal Plan

All waste materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

- Waste Collection:

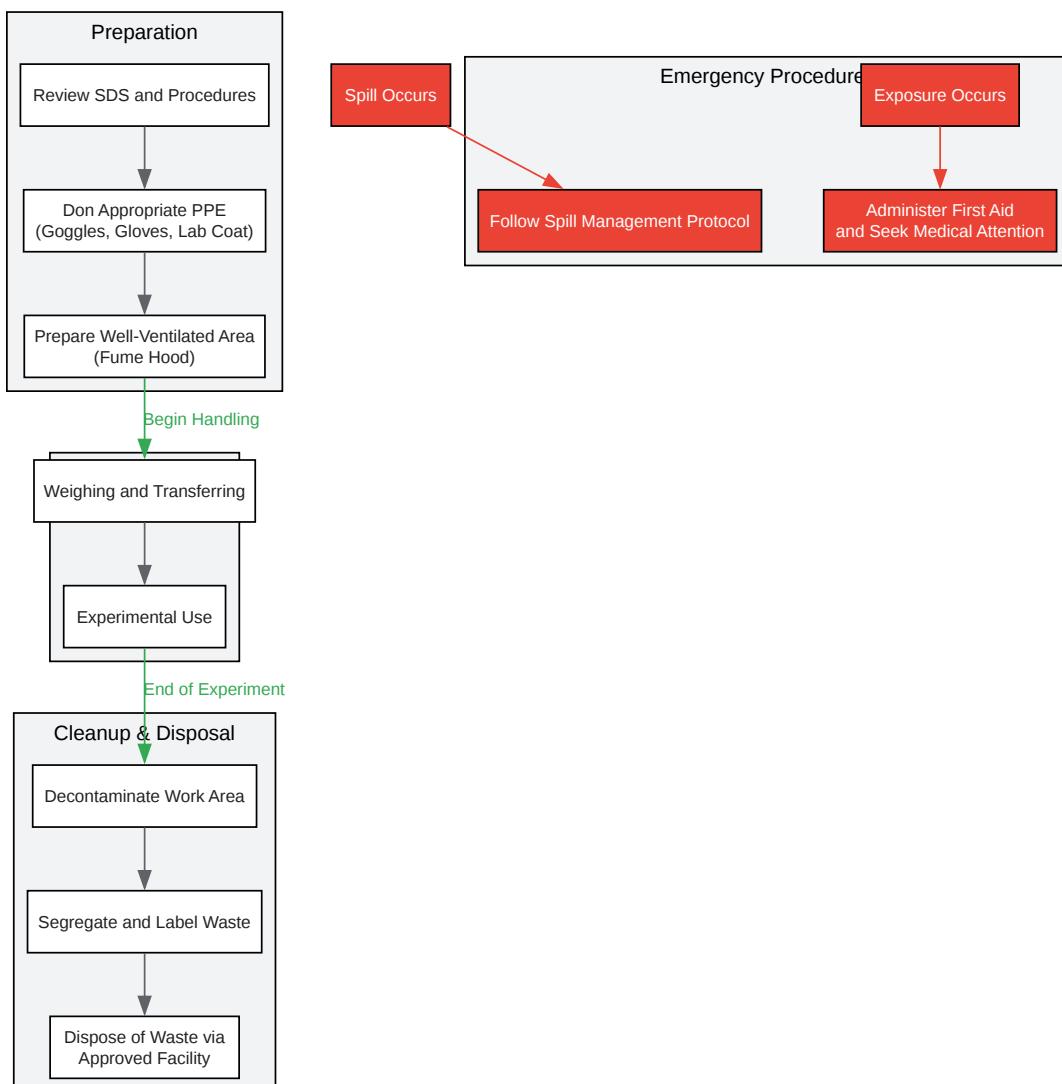
- Collect excess **1,3-Dicyclohexylthiourea** and any contaminated materials (e.g., gloves, absorbent paper) in a designated, properly labeled, and sealed hazardous waste container.[\[5\]](#)
 - Do not mix with other waste streams unless compatibility is confirmed.

- Waste Disposal:

- Dispose of the waste container through an approved hazardous waste disposal facility.[\[5\]](#)
[\[10\]](#)
 - Do not allow the product to enter drains or waterways.[\[5\]](#)[\[14\]](#)

Workflow for Handling **1,3-Dicyclohexylthiourea**

Safe Handling and Disposal Workflow for 1,3-Dicyclohexylthiourea

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